

# Safeguarding Your Laboratory: Proper Disposal Procedures for NSC 109555

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## Compound of Interest

Compound Name: NSC 109555

Cat. No.: B10752343

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. The proper handling and disposal of chemical compounds are critical components of laboratory safety protocols. This document provides essential, step-by-step guidance for the safe disposal of **NSC 109555**, a potent and selective Chk2 inhibitor. Adherence to these procedures will help mitigate risks and ensure compliance with safety regulations.

## Quantitative Data Summary

For easy reference, the following table summarizes key quantitative data for **NSC 109555** and its ditosylate salt.

Property	Value
NSC 109555	
Molecular Formula	$C_{19}H_{24}N_{10}O \cdot 2CH_3SO_3H$
Molecular Weight	600.7 g/mol
Solubility	DMSO: 20 mg/mL PBS (pH 7.2): 10 mg/mL Ethanol: 3 mg/mL DMF: 2 mg/mL[1]
IC <sub>50</sub> for Chk2	200 nM (cell-free kinase assay)[1]
NSC 109555 ditosylate	
Molecular Formula	$C_{19}H_{24}N_{10}O \cdot 2C_7H_8O_3S$
Molecular Weight	752.86 g/mol
Solubility	DMSO: up to 10 mM
IC <sub>50</sub> for Chk2	0.2 μM (200 nM)
Purity	≥98%
Storage Temperature	-20°C[2]
Stability	≥ 4 years (NSC 109555)[1], ≥ 2 years (NSC 109555 ditosylate)[2]

## Hazard Identification and Safety Precautions

**NSC 109555** is classified with the following hazards:

- Toxic if swallowed
- May cause genetic defects

Due to these significant health risks, it is imperative to handle **NSC 109555** with extreme caution and to use appropriate personal protective equipment (PPE).

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves.
- Protective Clothing: Laboratory coat.
- Eye Protection: Safety glasses or goggles.
- Face Protection: Face shield if there is a risk of splashing.

Always work with **NSC 109555** in a well-ventilated area, preferably within a chemical fume hood.

## Step-by-Step Disposal Procedure

The following procedure outlines the safe disposal of **NSC 109555** waste, including unused solid compound, contaminated solutions, and contaminated labware.

### 1. Waste Segregation and Collection:

- Solid Waste: Collect unused or expired solid **NSC 109555** in its original container or a clearly labeled, sealed container. This includes any contaminated items such as weighing paper or spatulas.
- Liquid Waste: Collect all solutions containing **NSC 109555** in a dedicated, sealed, and clearly labeled waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Contaminated Labware: Disposable items such as pipette tips, tubes, and gloves that have come into contact with **NSC 109555** should be collected in a separate, sealed waste bag or container labeled as "Toxic and Mutagenic Chemical Waste."

### 2. Labeling:

- All waste containers must be clearly labeled with:
  - The full chemical name: "**NSC 109555**"
  - The words "Toxic" and "Mutagenic"

- The appropriate hazard pictograms (skull and crossbones, health hazard)
- The date the waste was first added to the container.

### 3. Storage of Waste:

- Store waste containers in a designated, secure area away from incompatible materials.
- The storage area should be well-ventilated.
- Follow your institution's guidelines for the temporary storage of hazardous waste.

### 4. Final Disposal:

- DO NOT dispose of **NSC 109555** down the drain or in the regular trash.
- Arrange for the collection of the hazardous waste by your institution's EHS office or a licensed hazardous waste disposal contractor.
- Provide the disposal personnel with a completed hazardous waste manifest, accurately describing the contents of the waste containers.

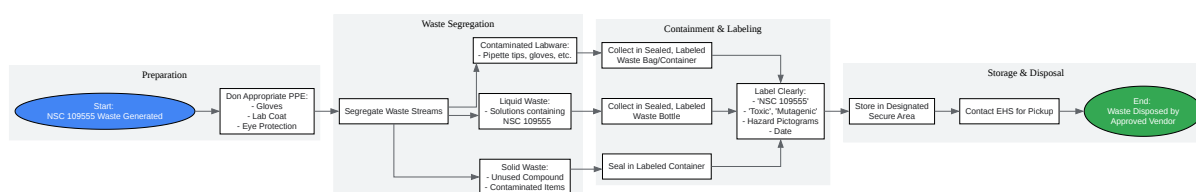
## Experimental Protocol Reference

The search results referenced several studies utilizing **NSC 109555**. For detailed experimental protocols, researchers should consult the primary literature. For example, the methodology for assessing the potentiation of gemcitabine-induced cytotoxicity by **NSC 109555** in pancreatic cancer cells can be found in the following publication:

- Duong, H. -Q., Hong, Y. B., Kim, J. S., et al. (2013). Inhibition of checkpoint kinase 2 (CHK2) enhances sensitivity of pancreatic adenocarcinoma cells to gemcitabine. *Journal of Cellular and Molecular Medicine*, 17(10), 1261-1270.[1]

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **NSC 109555**.



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Caption: Workflow for the safe disposal of **NSC 109555** waste.

By following these procedures, you contribute to a safer research environment for yourself and your colleagues. Always consult your institution's specific safety guidelines and EHS office for any additional requirements.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. NSC-109555 ditosylate | 66748-43-4 | Chk | MOLNOVA [molnova.com]
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